

Application of N-(5-Amino-2-methoxyphenyl)butanamide in Antimicrobial Research

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Compound of Interest

Compound Name: *N*-(5-Amino-2-methoxyphenyl)butanamide

Cat. No.: B1356454

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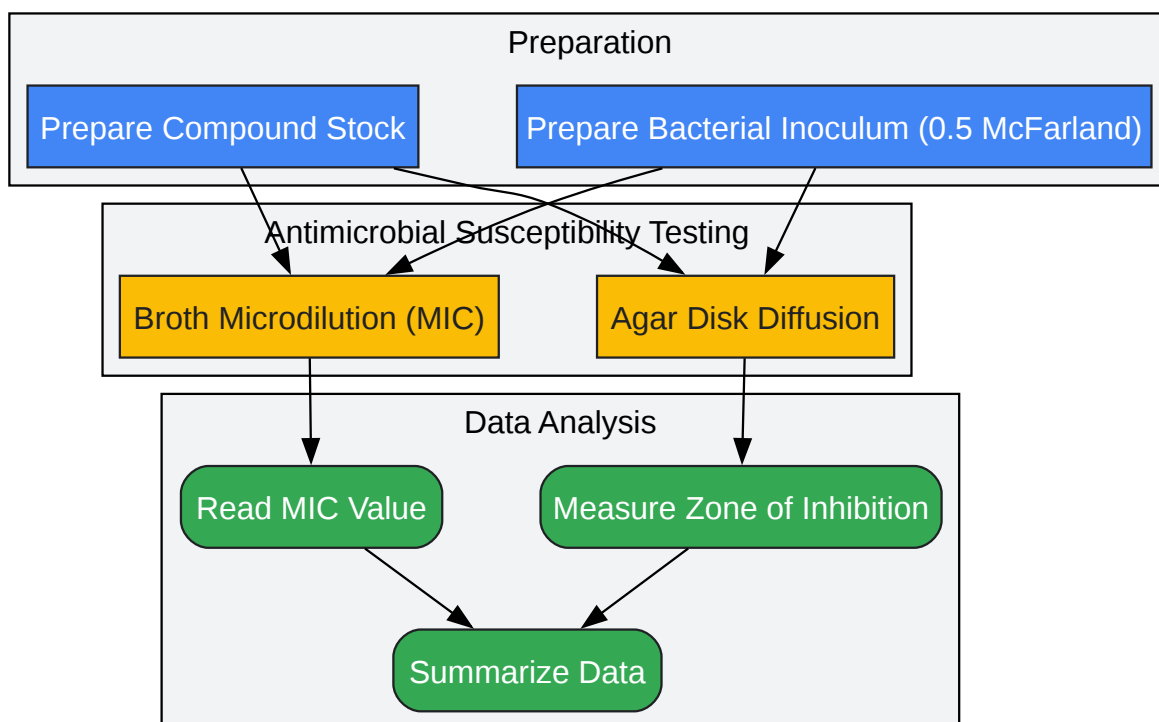
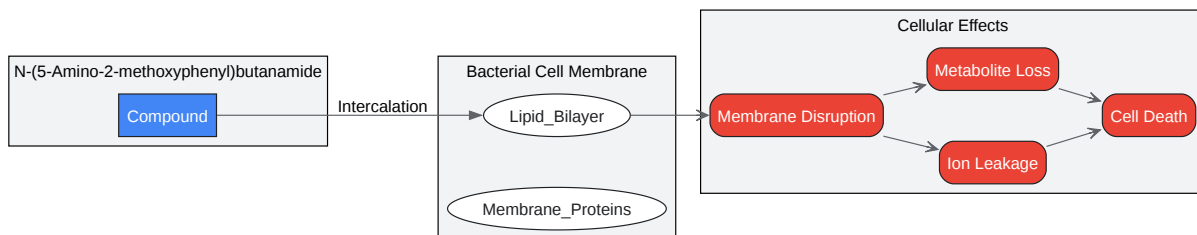
Introduction

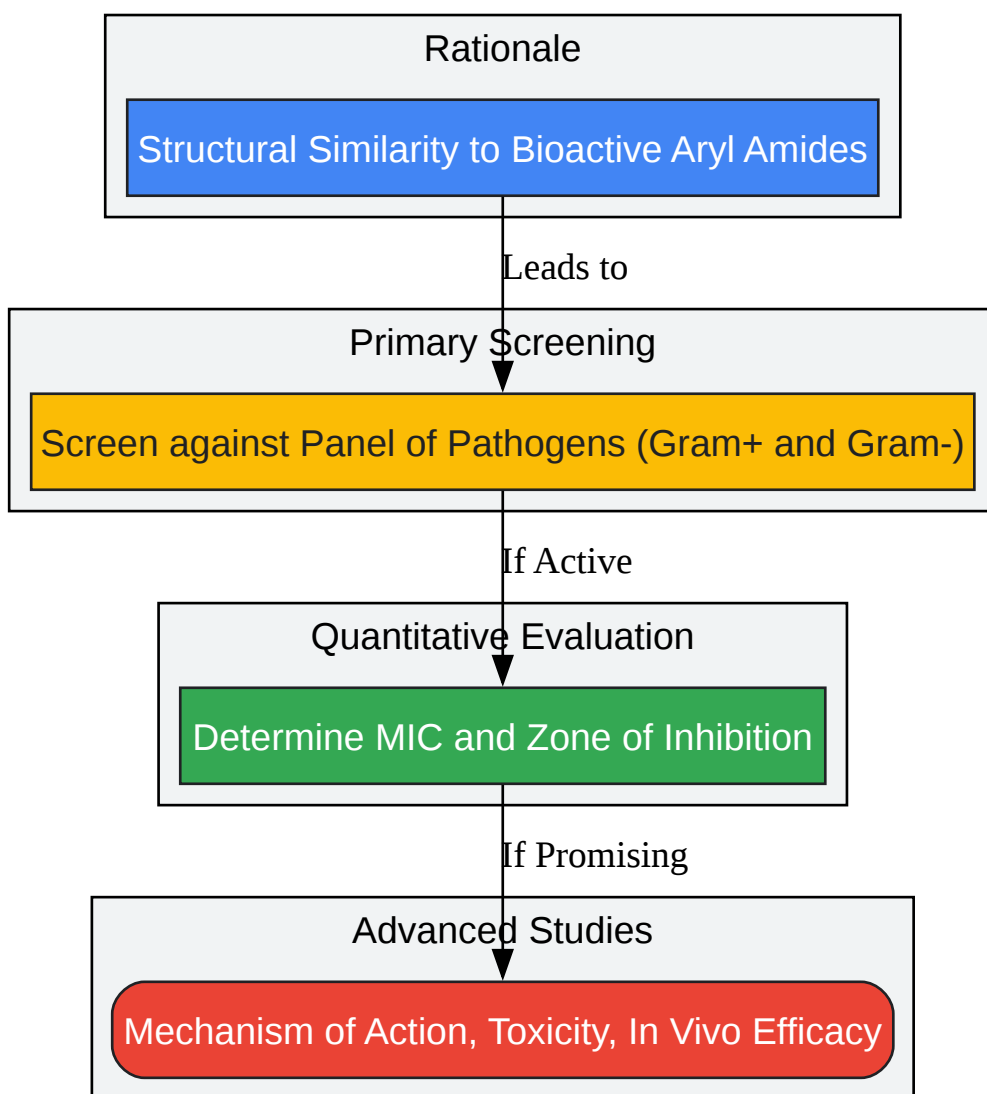
The rise of antimicrobial resistance necessitates the discovery and development of novel antimicrobial agents. Aryl amide derivatives, particularly those containing methoxyphenyl moieties, have demonstrated a range of biological activities, including antimicrobial effects. **N-(5-Amino-2-methoxyphenyl)butanamide** is an aromatic amide that presents a promising scaffold for investigation as a potential antimicrobial agent. The presence of the methoxy and amino groups on the phenyl ring may contribute to its interaction with microbial targets. This document outlines the potential applications and provides detailed protocols for evaluating the antimicrobial efficacy of **N-(5-Amino-2-methoxyphenyl)butanamide**.

Compounds containing a methoxyphenyl group have been observed to exhibit antimicrobial properties, potentially through mechanisms that involve the disruption of the bacterial cell membrane, leading to the leakage of intracellular components and ultimately cell death.[1] The structural characteristics of **N-(5-Amino-2-methoxyphenyl)butanamide** suggest it may have activity against a spectrum of pathogenic bacteria, making it a candidate for further investigation in antimicrobial drug discovery programs.

Principle of Antimicrobial Action (Hypothesized)

While the exact mechanism of **N-(5-Amino-2-methoxyphenyl)butanamide** is yet to be elucidated, it is hypothesized that the compound may function by disrupting bacterial cell membrane integrity. The lipophilic nature of the methoxyphenyl group could facilitate its insertion into the lipid bilayer of the bacterial membrane. This insertion may alter membrane fluidity and permeability, leading to a loss of essential ions and metabolites, and ultimately resulting in bacterial cell death. The amino group may also play a role in interacting with negatively charged components of the bacterial cell envelope.





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References

- 1. Frontiers | Metabolomics-Driven Exploration of the Antibacterial Activity and Mechanism of 2-Methoxycinnamaldehyde [frontiersin.org]

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